Technical Monograph: 2-Acetoxy-3'-bromobenzophenone

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Compound of Interest

Compound Name:	*2-Acetoxy-3'-bromobenzophenone*
CAS No.:	*890099-19-1*
Cat. No.:	*B1292225*

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CAS Number: 890099-19-1 Document Type: Technical Whitepaper & Application Guide Version: 1.0[1][2]

Executive Summary & Compound Profile

2-Acetoxy-3'-bromobenzophenone ($C_{15}H_{11}BrO_3$) is a bifunctional aromatic ketone primarily utilized as a high-value building block in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), UV-absorbing polymers, and heterocyclic scaffolds like xanthones.[1][2][3][4][5][6]

Its chemical architecture offers three distinct reactive handles for drug development:

- The Aryl Bromide (3'-position): A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to expand the B-ring.[1][2]
- The Acetyl Group (2-position): A "masked" phenol.[2] The acetoxy group protects the hydroxyl moiety during harsh downstream reactions or acts as a leaving group in intramolecular cyclizations.[2]

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- The Diaryl Ketone Core: A privileged pharmacophore found in p38 MAP kinase inhibitors and various photo-initiators.[2]

Physicochemical Specifications

Property	Specification
CAS Number	890099-19-1
IUPAC Name	[2-(3-bromobenzoyl)phenyl] acetate
Molecular Formula	$C_{15}H_{11}BrO_3$
Molecular Weight	319.15 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water
Reactive Moieties	Aryl Bromide, Ester, Diaryl Ketone
Storage	2-8°C, Inert Atmosphere (Argon/Nitrogen)

Synthesis & Retrosynthetic Logic

The synthesis of **2-Acetoxy-3'-bromobenzophenone** typically follows a convergent pathway. The core challenge is establishing the ortho-substitution pattern on the A-ring while maintaining the meta-bromo substitution on the B-ring.[1][2]

Retrosynthetic Analysis

The most robust route utilizes a Fries Rearrangement strategy.[1][2] Direct Friedel-Crafts acylation of phenol with 3-bromobenzoyl chloride often yields a mixture of ortho and para isomers.[1][2] However, synthesizing the ester first and rearranging it thermally or photochemically favors the ortho-hydroxy intermediate, which is then acetylated.[1][2]

Step-by-Step Synthesis Protocol

Note: This protocol synthesizes the target from commercially available precursors.[1][2]

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Phase 1: Formation of the Ester Intermediate

Reagents: Phenol, 3-Bromobenzoyl chloride, Pyridine, DCM.[1][2]

- Dissolve Phenol (1.0 equiv) in dry Dichloromethane (DCM) under Nitrogen.[2]
- Add Pyridine (1.2 equiv) as an acid scavenger.[2]
- Add 3-Bromobenzoyl chloride (1.05 equiv) dropwise at 0°C.
- Stir at Room Temperature (RT) for 4 hours.
- Workup: Wash with 1N HCl (to remove pyridine), then brine. Dry over $MgSO_4$ and concentrate to yield Phenyl 3-bromobenzoate.[1][2]

Phase 2: Fries Rearrangement to 2-Hydroxy-3'-bromobenzophenone

Reagents: Aluminum Chloride ($AlCl_3$), Chlorobenzene (or neat).[1][2]

- Mix Phenyl 3-bromobenzoate with anhydrous $AlCl_3$ (1.5 equiv).
- Heat to 140°C (neat melt) or reflux in chlorobenzene for 2-6 hours. Mechanism: The acyl group migrates from the oxygen to the ortho-carbon via an acylium ion pair intermediate.[1][2]
- Quench: Pour the hot mixture onto ice/HCl.
- Purification: Steam distillation or column chromatography is required to separate the ortho-isomer (2-hydroxy) from the para-isomer (4-hydroxy).[1][2] The ortho-isomer is stabilized by an intramolecular hydrogen bond (C=O[1][2] ··· HO-).

Phase 3: Acetylation (Target Generation)

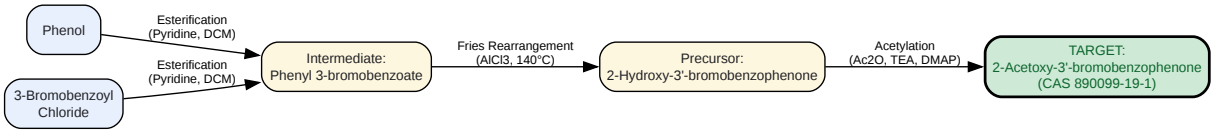
Reagents: Acetic Anhydride, Triethylamine (TEA), DMAP (cat.), DCM.[2]

- Dissolve purified 2-Hydroxy-3'-bromobenzophenone in DCM.
- Add TEA (1.5 equiv) and catalytic DMAP (0.1 equiv).[2]
- Add Acetic Anhydride (1.2 equiv) dropwise at 0°C.

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- Stir for 2 hours at RT.
- Validation: Monitor via TLC (disappearance of the phenolic spot).[2]
- Isolation: Wash with $NaHCO_3$, dry, and recrystallize from EtOH/Hexane to yield **2-Acetoxy-3'-bromobenzophenone** (CAS 890099-19-1).[1][2]

Synthesis Pathway Diagram (DOT)



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Figure 1: Convergent synthesis pathway utilizing the Fries Rearrangement to ensure regioselectivity.[1][2]

Applications in Drug Discovery & Material Science[1]

Scaffold Hopping & NSAID Development

The **2-acetoxy-3'-bromobenzophenone** structure is chemically homologous to precursors used for Bromfenac and Amfenac, potent NSAIDs.[1][2]

- Mechanism: The acetoxy group can be hydrolyzed in vivo to the active phenol, or the ketone can be reduced to a methylene group.[1][2]
- Cyclization: Under basic conditions, the 2-hydroxy form (post-hydrolysis) can undergo intramolecular cyclization to form Xanthones (9H-xanthen-9-ones) if a leaving group is introduced at the 2'-position of the B-ring, or via oxidative coupling.[1][2]

Palladium-Catalyzed Cross-Coupling

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The 3'-bromo substituent is a "silent" handle.[1][2] It allows researchers to synthesize the core benzophenone first and then "decorate" the B-ring late-stage using Suzuki-Miyaura coupling.[1][2]

Experimental Workflow: Suzuki Coupling on CAS 890099-19-1

- Substrate: **2-Acetoxy-3'-bromobenzophenone** (1.0 eq).
- Partner: Aryl Boronic Acid (1.2 eq).
- Catalyst: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$ (3-5 mol%).[2]
- Base: K_2CO_3 or Cs_2CO_3 (2.0 eq).
- Solvent: Dioxane/Water (4:1).[2]
- Conditions: 80-100°C, 12h. Result: A 3'-biaryl benzophenone derivative, retaining the 2-acetoxy protection.[1][2]

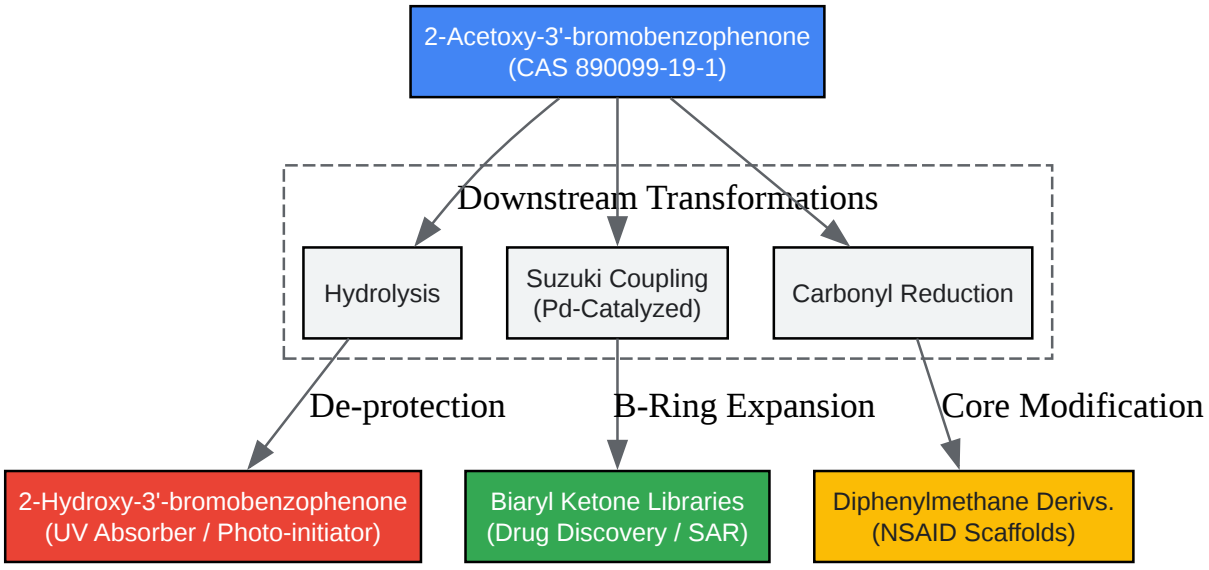
UV-A/UV-B Filters

Benzophenones are the backbone of many sunscreen agents (e.g., Oxybenzone).[1][2] The 2-hydroxy moiety is critical for UV dissipation via Excited State Intramolecular Proton Transfer (ESIPT).[2]

- Role of Acetyl Group: In CAS 890099-19-1, the acetyl group blocks ESIPT.[1][2] This allows the compound to be used as a photo-labile precursor or to study the "caged" fluorescence properties of the molecule before activation (deacetylation).[1][2]

Functional Workflow Diagram

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Figure 2: Divergent application workflows for CAS 890099-19-1 in material science and medicinal chemistry.[1][2]

Safety & Handling Protocols

As a brominated aromatic ketone, this compound requires standard laboratory safety protocols.[2]

- Hazards: Likely skin and eye irritant (H315, H319).[2][6] Potential respiratory irritant (H335).[2][6]
- Stability: Stable under normal conditions.[2] Avoid strong oxidizing agents and strong bases (which will hydrolyze the ester).[2]
- Disposal: Halogenated organic waste streams.

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